

Application Notes and Protocols for Adipic Acid-¹³C₆ Labeling in Cell Culture

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Compound of Interest

Compound Name: Adipic acid-¹³C

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Introduction

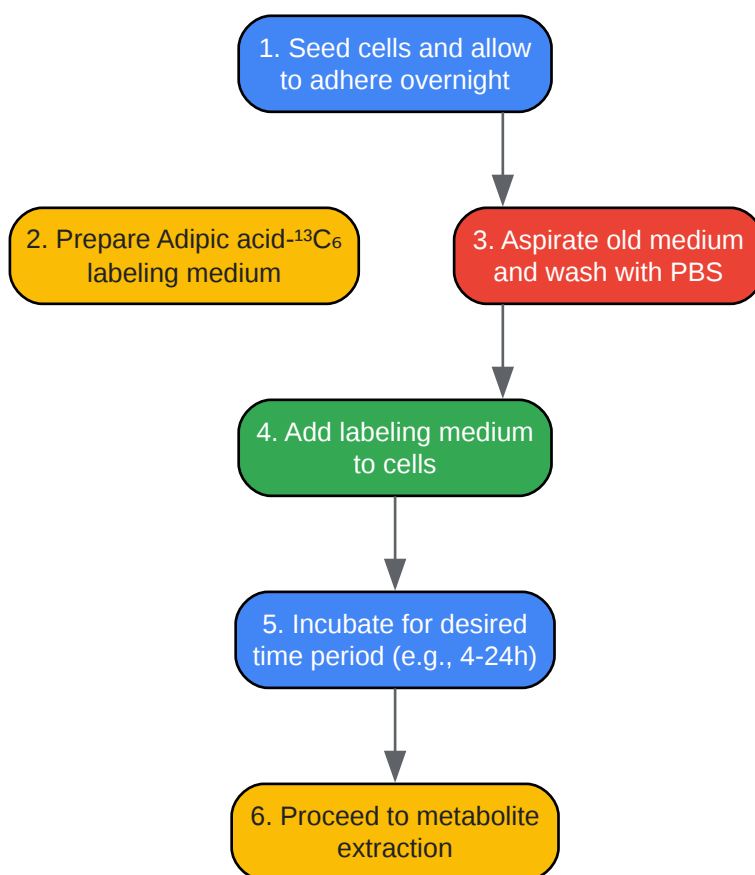
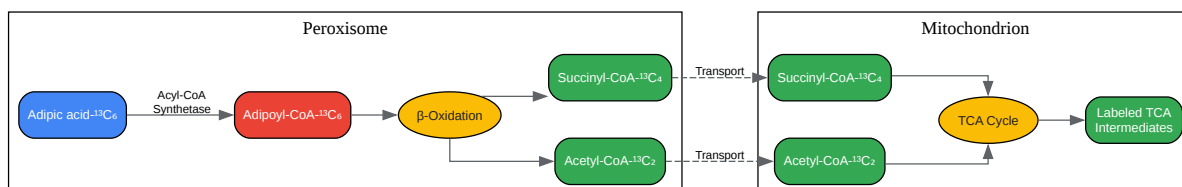
Stable isotope labeling is a powerful technique used in metabolomics to trace the metabolic fate of molecules within biological systems.[1] Adipic acid, a six-carbon dicarboxylic acid, is not only an important industrial chemical but also a metabolite observed in certain physiological and pathological states.[2][3] Understanding its uptake and metabolism in mammalian cells can provide insights into fatty acid oxidation and related metabolic pathways. The use of uniformly labeled Adipic acid-¹³C₆ allows for the precise tracking of its carbon backbone through various metabolic transformations using mass spectrometry-based platforms.[4][5]

These application notes provide a detailed protocol for utilizing Adipic acid-¹³C₆ in cell culture to study its metabolic incorporation. The protocol covers cell culture preparation, labeling conditions, metabolite extraction, and analysis, and is intended for researchers in cell biology, metabolomics, and drug development.

Putative Metabolic Pathway of Adipic Acid in Mammalian Cells

In mammalian cells, dicarboxylic acids are primarily metabolized in peroxisomes through a β -oxidation process.[6][7][8] This pathway sequentially shortens the carbon chain, producing acetyl-CoA and shorter-chain dicarboxylic acids. For adipic acid (C₆), the proposed pathway

involves its activation to Adipoyl-CoA, followed by β -oxidation to yield Succinyl-CoA (a C4 dicarboxylic acid intermediate of the TCA cycle) and Acetyl-CoA. These products can then enter the mitochondrial tricarboxylic acid (TCA) cycle for energy production or be utilized in various biosynthetic pathways.



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